

3-bromo-2-iodoaniline melting point

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Compound of Interest

Compound Name: **3-Bromo-2-iodoaniline**

Cat. No.: **B2578001**

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An In-depth Technical Guide to the Melting Point of **3-Bromo-2-iodoaniline**

Executive Summary

This technical guide provides a comprehensive overview of the physicochemical properties, with a primary focus on the melting point, of **3-bromo-2-iodoaniline**. Designed for researchers, scientists, and professionals in drug development, this document delves into the critical importance of melting point as a key quality attribute for compound identification, purity assessment, and its implications in synthetic and medicinal chemistry. We will explore the theoretical basis for melting point determination, present a detailed experimental protocol for its accurate measurement, and discuss the influence of synthetic pathways on the final product's physical characteristics. This guide is grounded in authoritative data to ensure scientific integrity and practical applicability in a laboratory setting.

Physicochemical Profile of 3-Bromo-2-iodoaniline

3-Bromo-2-iodoaniline is a halogenated aniline derivative with significant utility as a building block in organic synthesis. Its precise structure and purity are paramount for its successful application in the synthesis of more complex molecules, including pharmaceutically active compounds. The physical and chemical properties of this compound are summarized below.

Property	Value	Source(s)
IUPAC Name	3-Bromo-2-iodoaniline	N/A
Synonyms	3-Bromo-2-iodo-phenylamine	[1] [2]
CAS Number	150908-00-2	[1] [2] [3]
Molecular Formula	C ₆ H ₅ BrIN	[2] [3]
Molecular Weight	297.92 g/mol	[2] [4]
Appearance	Yellow solid / Light gold to faint green crystalline powder	[2] [5]
Melting Point	48 °C	[5]
Boiling Point	314.6 ± 27.0 °C (Predicted)	[2]
Density	2.292 ± 0.06 g/cm ³ (Predicted)	[2]

The Importance of Isomeric Purity

It is crucial to distinguish **3-bromo-2-iodoaniline** from its isomers, as their physical properties, particularly the melting point, differ significantly. Contamination with these isomers will lead to a depression and broadening of the observed melting range.

Isomer	CAS Number	Melting Point (°C)	Source(s)
4-Bromo-2-iodoaniline	66416-72-6	69-72 °C	[6] [7]
5-Bromo-2-iodoaniline	64085-52-5	58 °C	[5]
3-Bromo-4-iodoaniline	860435-38-7	Not specified	[4]

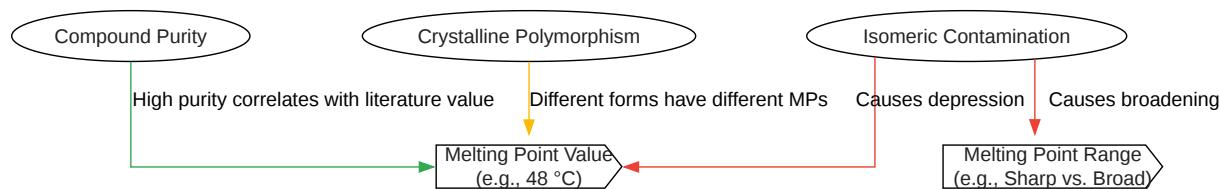
Melting Point: A Critical Quality Attribute

The melting point of a crystalline solid is a fundamental physical property. In the context of drug development and organic synthesis, it serves as an indispensable indicator of both identity and purity. For a pure substance, the melting point is a sharp, well-defined temperature at which the solid and liquid phases are in equilibrium.

The presence of impurities disrupts the crystal lattice of the solid, which typically results in two observable effects:

- Melting Point Depression: The temperature at which the substance begins to melt is lowered.
- Melting Range Broadening: The temperature range over which the entire sample melts is expanded.

This phenomenon is a direct consequence of the colligative properties of mixtures. Therefore, an accurately determined melting point that is sharp and consistent with the literature value (48 °C for **3-bromo-2-iodoaniline**) provides strong evidence of the compound's high purity.



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Factors affecting the observed melting point of a compound.

Experimental Protocol: Melting Point Determination

This section outlines a standardized procedure for the accurate determination of the melting point of **3-bromo-2-iodoaniline** using a digital melting point apparatus.

Materials and Equipment

- **3-Bromo-2-iodoaniline** sample (finely powdered)
- Capillary tubes (sealed at one end)
- Digital melting point apparatus (e.g., Mel-Temp® or similar)
- Spatula

- Mortar and pestle (optional, if sample is not a fine powder)

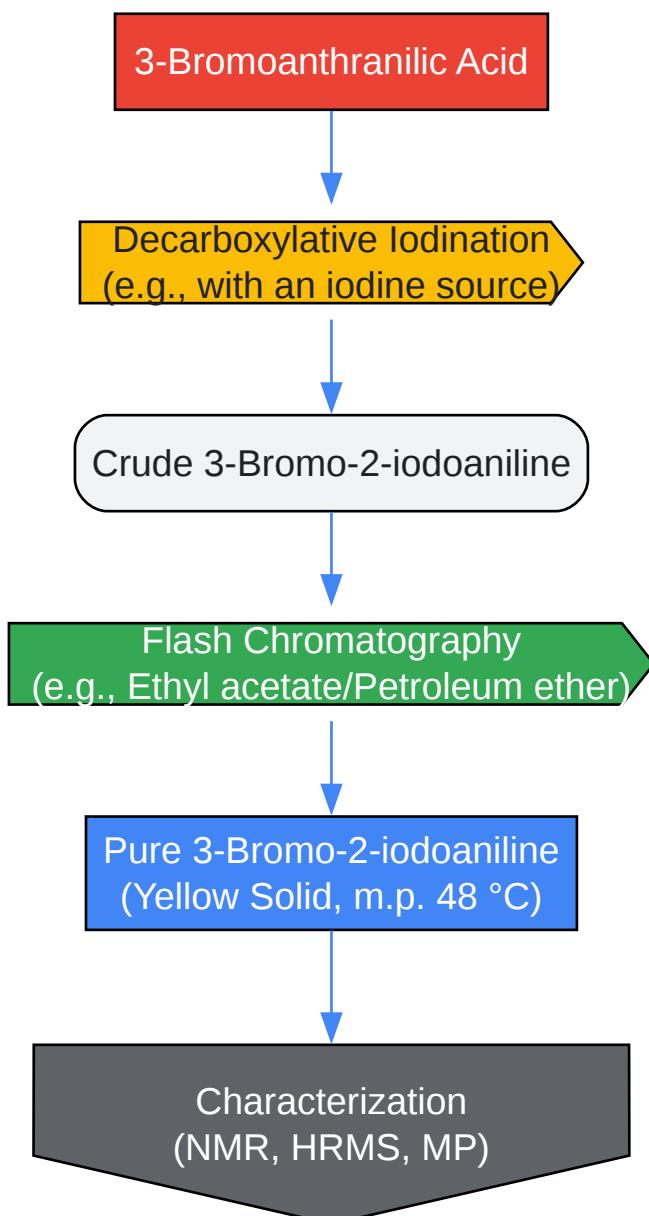
Step-by-Step Procedure

- Sample Preparation: Ensure the **3-bromo-2-iodoaniline** sample is a fine, dry powder. If necessary, gently crush any large crystals using a mortar and pestle to ensure uniform packing.
- Capillary Tube Loading: Tap the open end of a capillary tube into the powdered sample. A small amount of sample will enter the tube. Invert the tube and gently tap it on a hard surface, or drop it down a long glass tube, to pack the sample tightly into the sealed end. The packed sample should be approximately 2-3 mm high.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Rapid Determination (Optional but Recommended): Set the apparatus to heat rapidly to get a preliminary, approximate melting point. This helps in setting the parameters for a more accurate measurement.
- Accurate Determination:
 - Allow the apparatus to cool to at least 10-15 °C below the approximate melting point.
 - Insert a new capillary tube with the sample.
 - Set the heating rate to a slow ramp, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
 - Carefully observe the sample through the magnifying lens.
- Data Recording:
 - Record the temperature at which the first drop of liquid appears (the onset of melting).
 - Record the temperature at which the entire sample has completely turned into a clear liquid (the completion of melting).

- The recorded melting point should be reported as a range (e.g., 47.5 - 48.5 °C). For a pure sample, this range should be narrow (≤ 1 °C).

Synthesis and Purification Considerations

The purity of **3-bromo-2-iodoaniline**, and thus its melting point, is directly influenced by its synthesis and subsequent purification. A common synthetic route involves the decarboxylative iodination of 3-bromoanthranilic acid.[5]



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*Workflow for synthesis and purification of **3-bromo-2-iodoaniline**.*

The purification step is critical. Flash column chromatography is an effective method for removing unreacted starting materials, by-products, and potential isomeric impurities.[\[5\]](#) Incomplete purification will result in a product with a depressed and broadened melting point.

Safety and Handling

3-Bromo-2-iodoaniline must be handled with appropriate safety precautions in a laboratory setting.

- Hazard Statements: The compound is classified as toxic if swallowed and may cause skin, eye, and respiratory irritation.[\[2\]](#)[\[8\]](#)
- Precautionary Measures:
 - Work in a well-ventilated fume hood.
 - Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[\[8\]](#)[\[9\]](#)
 - Avoid inhalation of dust and direct contact with skin and eyes.[\[8\]](#)[\[10\]](#)
 - In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.[\[8\]](#)[\[11\]](#)
 - Store the compound in a tightly sealed container in a cool, dry place, protected from light.[\[2\]](#)

Conclusion

The melting point of **3-bromo-2-iodoaniline** is a critical parameter, reliably reported as 48 °C. This value is not merely a physical constant but a key indicator of the compound's identity and purity. For researchers and drug development professionals, adherence to precise experimental protocols for its determination is essential for ensuring the quality and reliability of subsequent synthetic work. The presence of isomers or other impurities from the synthetic process can significantly alter the observed melting point, making it a powerful, first-line analytical tool for quality control.

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